

Application Note: Metioprim Synergy Testing by the Checkerboard Method

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Compound of Interest

Compound Name: Metioprim

Cat. No.: B1676498

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Introduction

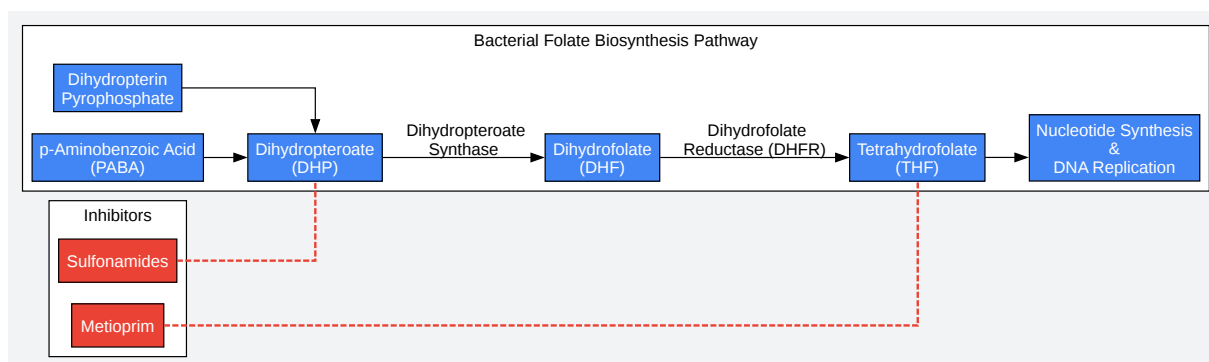
Metioprim is an antibacterial agent that functions as a competitive inhibitor of bacterial dihydrofolate reductase (DHFR)[1]. This enzyme is a crucial component of the folic acid synthesis pathway in bacteria, which is essential for the production of nucleotides and ultimately, DNA synthesis[2][3][4]. By blocking this pathway, **Metioprim** impedes bacterial growth. The efficacy of antimicrobial agents can often be enhanced through combination therapy, leading to a synergistic effect where the combined activity of two drugs is greater than the sum of their individual effects[5].

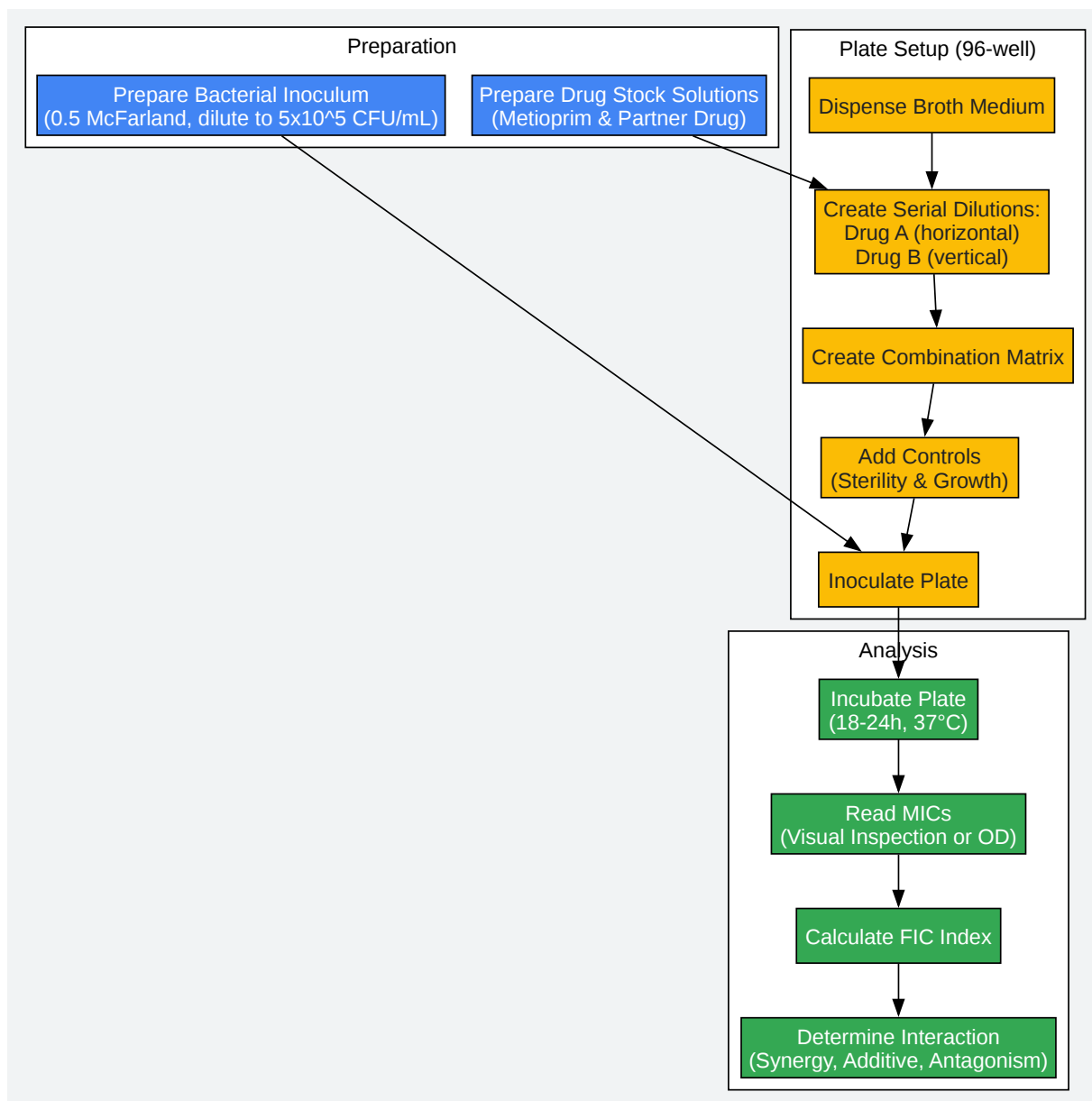
This application note provides a detailed protocol for assessing the synergistic potential of **Metioprim** with other antimicrobial compounds using the broth microdilution checkerboard method. This method allows for the determination of the Fractional Inhibitory Concentration (FIC) index, a quantitative measure of the degree of synergy, additivity/indifference, or antagonism between two drugs[6][7][8].

Mechanism of Synergy: Inhibition of the Folate Biosynthesis Pathway

Metioprim's synergistic activity, particularly with sulfonamides, stems from the sequential blockade of a critical metabolic pathway in bacteria[5][9]. Sulfonamides inhibit dihydropteroate

synthase, an enzyme that acts upstream of DHFR. By inhibiting two separate steps in the same essential pathway, the combination of **Metioprime** and a sulfonamide delivers a potent bactericidal effect that is often greater than either agent alone.





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